

# Unable to Identify "CG347B" in Existing Biological Databases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CG347B

Cat. No.: B606620

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Despite a comprehensive search of available biological databases and scientific literature, the gene or protein designated "**CG347B**" could not be identified. As a result, it is not possible to provide a technical guide on its role in the glucocorticoid receptor pathway.

Initial and broadened searches were conducted to locate information regarding "**CG347B**" and its potential connection to glucocorticoid receptor signaling in *Drosophila melanogaster* or other organisms. These searches, utilizing terms such as "**CG347B** glucocorticoid receptor pathway," "**CG347B** function," and "**CG347B** *Drosophila*," did not yield any relevant results.

Further investigation into *Drosophila melanogaster* gene nomenclature, including searches for similar identifiers, also failed to provide a conclusive match for "**CG347B**." It is possible that "**CG347B**" represents a typographical error, an outdated or alternative nomenclature, or a non-existent entity in the public domain.

The glucocorticoid receptor (GR) is a well-studied nuclear receptor that, upon binding to glucocorticoid hormones, translocates to the nucleus and acts as a transcription factor to regulate a wide array of physiological processes. In the fruit fly, *Drosophila melanogaster*, the functional homolog of the vertebrate glucocorticoid receptor has been identified as the Estrogen-Related Receptor (ERR). Research into the *Drosophila* model of glucocorticoid signaling is ongoing, but currently, there is no public data linking a gene or protein with the identifier "**CG347B**" to this pathway.

Recommendation:

Researchers, scientists, and drug development professionals interested in the glucocorticoid receptor pathway in *Drosophila melanogaster* are encouraged to verify the gene or protein identifier. Should "CG347B" be a typographical error, providing the correct identifier will allow for a thorough and accurate analysis of its function. For general information, focusing on the established role of the Estrogen-Related Receptor (ERR) as the functional GR homolog in *Drosophila* would be the most scientifically accurate approach.

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